

# An In-depth Technical Guide to D(+)-Raffinose Pentahydrate (CAS: 17629-30-0)

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## Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: B7908328

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## Introduction

**D(+)-Raffinose pentahydrate**, a naturally occurring trisaccharide, is a compound of significant interest across various scientific disciplines, including cryopreservation, microbiology, and pharmaceutical sciences. Composed of galactose, glucose, and fructose units, it is found in a variety of plants such as beans, cabbage, brussels sprouts, broccoli, and whole grains[1]. Due to its unique physicochemical properties, **D(+)-Raffinose pentahydrate** serves as a versatile excipient, a functional prebiotic, and a cryoprotective agent. This technical guide provides a comprehensive overview of its properties, applications, and the underlying scientific principles of its function.

## Physicochemical Properties

**D(+)-Raffinose pentahydrate** is a white, odorless, crystalline powder with a sweet taste, approximately 10% that of sucrose[2]. Its chemical and physical properties are summarized in the table below.

| Property            | Value  | Reference |
|---------------------|--|-----------|
| CAS Number          | 17629-30-0   | [3][4][5] |
| Molecular Formula   | C <sub>18</sub> H <sub>32</sub> O <sub>16</sub> ·5H <sub>2</sub> O |           |
| Molecular Weight    | 594.51 g/mol   |           |
| Appearance          | White crystalline powder   |           |
| Melting Point       | 78-82 °C   |           |
| Boiling Point       | 78-82 °C   |           |
| Density             | 1.465 g/cm <sup>3</sup>  |           |
| Solubility in Water | 143 mg/mL  |           |
| Synonyms            | Melitose, Melitriose,<br>Gossypose                                 |           |

## Applications in Drug Development and Research

### Cryopreservation

**D(+)-Raffinose pentahydrate** is utilized as a cryoprotectant for biological samples, aiding in the stabilization of cells during freezing and thawing cycles. Its cryoprotective effects are attributed to its ability to increase the viscosity of the extracellular solution, reduce ice crystal formation, and stabilize cellular membranes.

A key mechanism of its cryoprotective action is through the "vitrification" process, where the cell transitions into a highly viscous, glass-like state. This maintains cellular stability and hydrogen bonding, preventing cellular collapse during freezing.

#### Experimental Protocol: Cryopreservation of Mammalian Oocytes

This protocol is adapted from a study on the cryopreservation of mouse oocytes and demonstrates the utility of raffinose in combination with dimethylsulfoxide (Me<sub>2</sub>SO).

Materials:

- **D(+)-Raffinose pentahydrate**
- Dimethylsulfoxide (Me<sub>2</sub>SO)
- HEPES-buffered Hypermedium
- Galactose
- Liquid Nitrogen

Procedure:

- Prepare a 0.1 M solution of **D(+)-Raffinose pentahydrate** in HEPES-buffered Hypermedium for microinjection.
- Microinject the oocytes with the 0.1 M raffinose solution.
- Prepare two cryopreservation media:
  - Group 1: 0.3 M raffinose and 0.5 M Me<sub>2</sub>SO in HEPES-buffered Hypermedium.
  - Group 2: 0.3 M raffinose and 1.0 M Me<sub>2</sub>SO in HEPES-buffered Hypermedium.
- Expose the raffinose-injected oocytes to the cryopreservation medium.
- Cool the oocytes in straws to -196°C in a controlled-rate freezer.
- For thawing, warm the straws in a controlled manner to 0°C.
- Release the thawed oocytes into HEPES-buffered Hypermedium containing 0.1 M galactose.

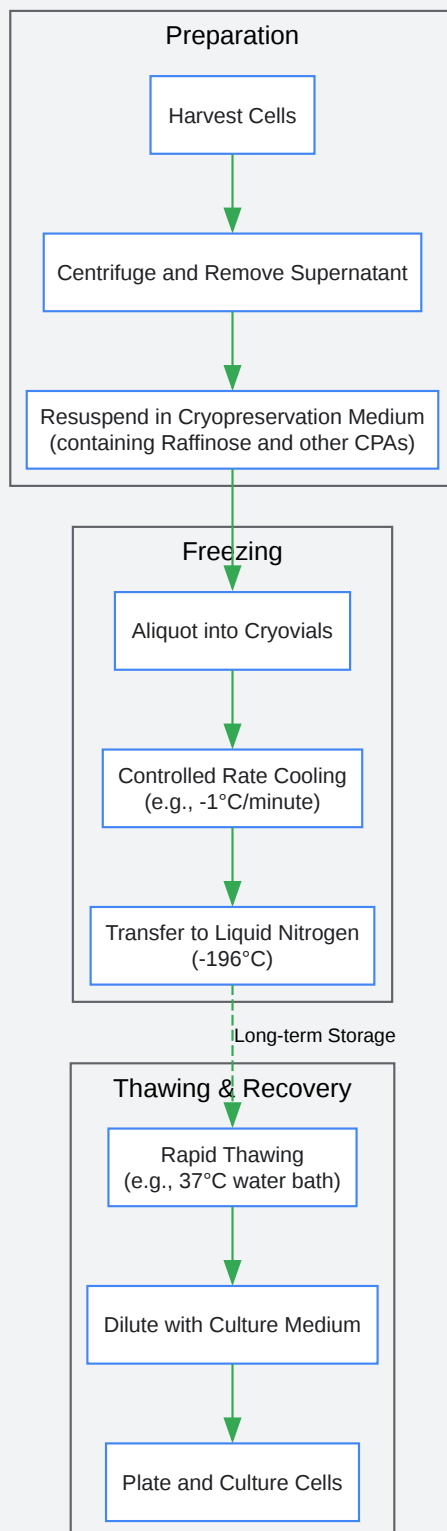
Quantitative Data: Oocyte Cryopreservation

| Group   | Post-thaw Survival Rate (%) | Fertilization Rate (%) | Blastocyst Rate (%) |
|---|-----------------------------|------------------------|---------------------|
| Cryopreservation Group 1 (0.3 M Raffinose + 0.5 M Me <sub>2</sub> SO) | 83.9                        | 90.0                   | 77.8                |
| Cryopreservation Group 2 (0.3 M Raffinose + 1.0 M Me <sub>2</sub> SO) | 80.6                        | 94.6                   | 72.5                |
| Injection Control (Raffinose injected, not frozen)                    | -                           | 97.8                   | 78.5                |
| Untreated Control   | -                           | 98.8                   | 83.6                |

Adapted from Eroglu et al., 2010.

Experimental Workflow: Cell Cryopreservation using Raffinose

## General Workflow for Cell Cryopreservation with Raffinose



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Caption: General workflow for cell cryopreservation using raffinose.

## Prebiotic Activity

**D(+)-Raffinose pentahydrate** is considered a prebiotic as it is not digested in the upper gastrointestinal tract and is selectively fermented by beneficial gut bacteria, such as *Bifidobacterium* and *Lactobacillus* species. This fermentation process leads to the production of short-chain fatty acids (SCFAs), which have numerous health benefits.

### Experimental Protocol: In Vitro Fermentation of Raffinose

This protocol provides a general framework for assessing the prebiotic potential of raffinose using human fecal inocula.

#### Materials:

- **D(+)-Raffinose pentahydrate**
- Basal fermentation medium (e.g., containing peptone, yeast extract, salts)
- Fresh human fecal samples
- Anaerobic chamber or system
- pH meter, gas chromatograph (for SCFA analysis), and equipment for microbial population analysis (e.g., qPCR, 16S rRNA sequencing)

#### Procedure:

- Prepare a sterile, anaerobic basal fermentation medium.
- Prepare a stock solution of **D(+)-Raffinose pentahydrate** and add it to the basal medium to the desired final concentration (e.g., 1% w/v). A control group with no added carbohydrate should also be prepared.
- Collect fresh fecal samples from healthy donors and prepare a fecal slurry (e.g., 10% w/v in phosphate-buffered saline) under anaerobic conditions.
- Inoculate the fermentation media with the fecal slurry (e.g., 10% v/v).

- Incubate the cultures anaerobically at 37°C for a specified period (e.g., 24-48 hours).
- At different time points, collect samples to measure:
  - pH
  - SCFA concentrations (acetate, propionate, butyrate) using gas chromatography.
  - Changes in microbial populations using techniques like qPCR for specific bacterial groups (Bifidobacterium, Lactobacillus) or 16S rRNA gene sequencing for a comprehensive community analysis.

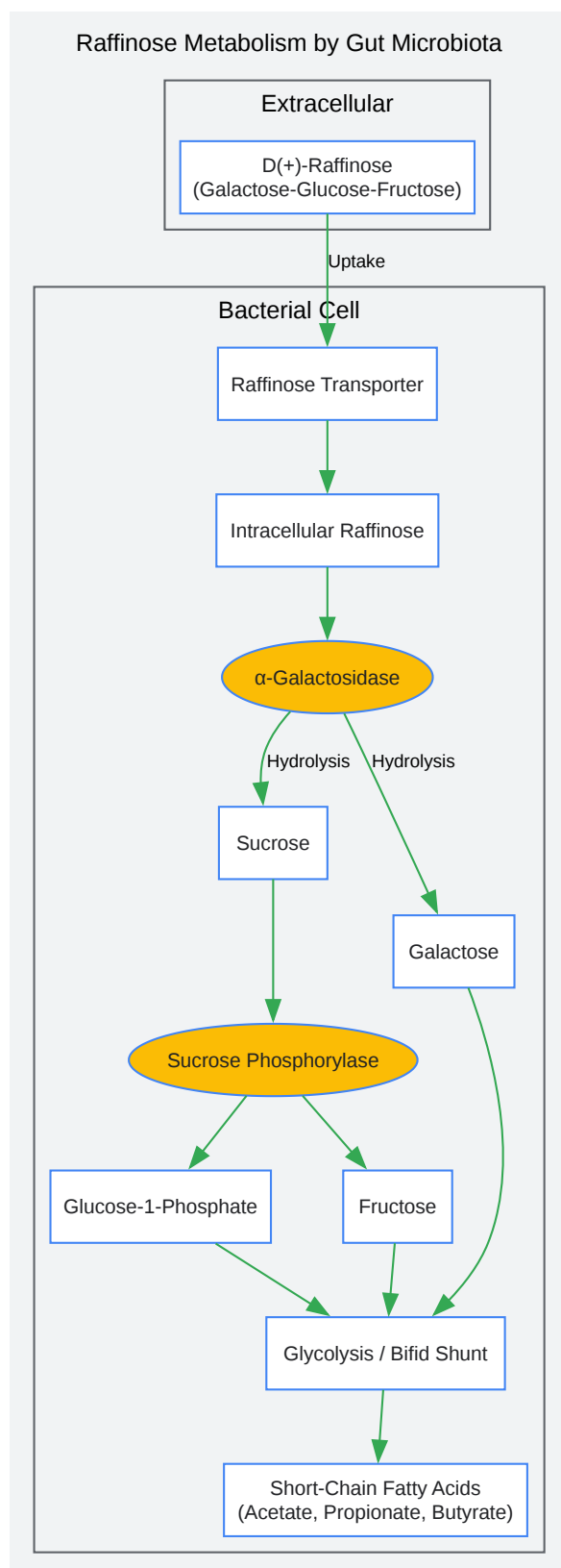
#### Quantitative Data: Prebiotic Effect of Raffinose

A study involving 13 healthy subjects who consumed 2g of raffinose twice a day for 4 weeks showed a significant increase in the fecal bifidobacterial population.

| Time Point         | Mean Percentage of Bifidobacteria in Total Bacteria |
|--------------------|---|
| Pre-feeding        | ~12.5%  |
| 2 weeks of feeding | ~28.7%  |
| 4 weeks of feeding | ~37.2%  |

Adapted from a study by Takagi et al., 2016.

#### Signaling Pathway: Raffinose Metabolism in Gut Microbiota



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Caption: Metabolic pathway of raffinose in beneficial gut bacteria.

## Pharmaceutical Excipient

**D(+)-Raffinose pentahydrate** is used as a stabilizing agent in lyophilized (freeze-dried) pharmaceutical formulations. It helps to protect proteins and other biomolecules from degradation during the freeze-drying process and during storage. Its protective mechanism involves forming a stable, amorphous glass matrix that immobilizes the protein and prevents denaturation.

### Experimental Protocol: Lyophilization of a Protein with Raffinose

This protocol outlines a general procedure for using raffinose as a stabilizer in protein lyophilization.

#### Materials:

- Purified protein solution
- **D(+)-Raffinose pentahydrate**
- Buffer solution appropriate for the protein
- Lyophilizer

#### Procedure:

- Prepare a solution of the protein in the chosen buffer.
- Prepare a stock solution of **D(+)-Raffinose pentahydrate** in the same buffer.
- Mix the protein solution with the raffinose solution to achieve the desired final concentrations of both protein and raffinose.
- Dispense the formulation into vials appropriate for lyophilization.
- Freeze the samples in the lyophilizer to a temperature below the glass transition temperature of the maximally freeze-concentrated solute ( $T_g$ ).
- Apply a vacuum and initiate primary drying to sublime the ice.

- After primary drying, increase the shelf temperature for secondary drying to remove residual moisture.
- Once the cycle is complete, backfill the vials with an inert gas and seal them.

#### Quantitative Data: Protein Stabilization by Raffinose

A study on the stability of glucose-6-phosphate dehydrogenase (G6PDH) co-lyophilized with different mass ratios of sucrose and raffinose showed that while raffinose did not negatively impact the initial recovery of enzyme activity after freeze-drying, its ability to stabilize the enzyme during storage at 44°C was less effective than sucrose alone. With an increasing fraction of raffinose, the stability of G6PDH decreased.

| Sucrose:Raffinose Mass Ratio    | G6PDH Activity Retention after Storage |
|---------------------------------|--|
| 100:0                           | Highest stability                      |
| As raffinose fraction increases | Decreased stability                    |

Adapted from a study by Davidson and Sun, 2005.

## Safety and Handling

**D(+)-Raffinose pentahydrate** is generally recognized as safe (GRAS) for consumption. Safety data sheets indicate that it is not classified as a hazardous substance. However, standard laboratory safety practices should be followed.

- Handling: Avoid dust formation and inhalation. Wear appropriate personal protective equipment, including gloves and safety glasses.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- In case of exposure:
  - Inhalation: Move the person into fresh air.
  - Skin contact: Wash off with soap and plenty of water.

- Eye contact: Flush eyes with water as a precaution.
- Ingestion: Rinse mouth with water.

## Conclusion

**D(+)-Raffinose pentahydrate** is a multifaceted carbohydrate with significant applications in research and drug development. Its cryoprotective properties make it a valuable tool for the preservation of biological materials. As a prebiotic, it selectively promotes the growth of beneficial gut bacteria, contributing to gut health. In pharmaceutical formulations, it serves as a stabilizer for lyophilized products. The detailed protocols and quantitative data provided in this guide offer a solid foundation for researchers and drug development professionals to effectively utilize **D(+)-Raffinose pentahydrate** in their work. Further research into its effects on other cellular signaling pathways and its application in a wider range of drug formulations will continue to expand its utility in the scientific community.

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## References

- 1. chemos.de [chemos.de]
- 2. D(+)-Raffinose pentahydrate, 99+% 500 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 3. D -(+)-Raffinose for microbiology, = 99.0 17629-30-0 [sigmaaldrich.com]
- 4. selleckchem.com [selleckchem.com]
- 5. carlroth.com [carlroth.com]
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